

Luzopeptin C CAS number and molecular formula.

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Luzopeptin C

Cat. No.: B1256992

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Technical Guide: Luzopeptin C

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

Identifier	Value	Source
CAS Number	76110-01-5	NIAID ChemDB[1]
Molecular Formula	C60H74N14O22	PhytoBank[2]

Physicochemical Properties

Property	Value	Source
Monoisotopic Molecular Weight	1342.510210079	PhytoBank[2]
Average Molecular Weight	1343.328	PhytoBank[2]
Chemical Class	Quinolines	NIAID ChemDB[1]
Description	Belongs to the class of organic compounds known as cyclic depsipeptides. These are natural or synthetic compounds having sequences of amino and hydroxy carboxylic acid residues connected in a ring.	PhytoBank[2]

Experimental Insights

Currently, detailed experimental protocols and established signaling pathways for **Luzopeptin C** are not widely available in the public domain. The compound is a member of the luzopeptin family, which are cyclic depsipeptide antibiotics known for their anti-tumor activity.[3]

Luzopeptin A, a closely related compound, has been studied more extensively. Further research is required to fully elucidate the specific mechanisms of action, experimental procedures, and biological pathways associated with **Luzopeptin C**.

As research progresses, this guide will be updated to include detailed experimental methodologies and visual representations of its biological activity.

Logical Relationship of Compound Identification

To illustrate the foundational data retrieval process for this guide, the following diagram outlines the logical workflow.

Caption: Workflow for **Luzopeptin C** data retrieval and integration.

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References

- 1. Luzopeptin C - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PhytoBank: Showing Luzopeptin C (PHY0127451) [phytobank.ca]
- 3. Luzopeptin A, CasNo.75580-37-9 BOC Sciences United States [bocscichem.lookchem.com]
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Address: 3281 E Guasti Rd

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